

Commercial Sources and Analytical Applications of (R)-Lansoprazole-d4: A Technical Guide

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Compound of Interest

Compound Name: (R)-Lansoprazole-d4

Cat. No.: B12410231

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial sources of **(R)-Lansoprazole-d4**, a deuterated internal standard crucial for the accurate quantification of (R)-Lansoprazole (Dexlansoprazole) in various biological matrices. This document is intended for researchers, scientists, and drug development professionals who require reliable sources of this stable isotope-labeled compound and detailed methodologies for its application in bioanalytical assays.

Commercial Supplier Overview

(R)-Lansoprazole-d4 is available from a select number of specialized chemical suppliers. The following table summarizes the key quantitative data for the commercially available **(R)-Lansoprazole-d4** and its racemic counterpart, Lansoprazole-d4. It is important to note that while some suppliers explicitly list the (R)-enantiomer, others may offer the racemic mixture. Researchers should carefully verify the product specifications with the supplier to ensure it meets their specific analytical needs.

Supplier	Product Name	Catalog Number	Purity	Isotopic Purity/Enrichment	Available Quantities
MedChemExpress	(R)-Lansoprazole-d4	HY-13662BS	In-stock, Certificate of Analysis available	Not explicitly stated on product page	1 mg, 5 mg, 10 mg, 50 mg
Lansoprazole-d4		HY-13662S	In-stock, Certificate of Analysis available	Not explicitly stated on product page	1 mg, 5 mg, 10 mg, 50 mg
Simson Pharma	Dexlansoprazole-D4	L020016	Certificate of Analysis available	Not explicitly stated on product page	In-stock
Lansoprazole-D4		L020015	Certificate of Analysis available	Not explicitly stated on product page	In-stock
ESS Chem Co.	Lansoprazole-D4	ESS0259	98.8% (HPLC)	99% atom D	10 mg, 25 mg, 50 mg, 100 mg
Veeprho	(R)-Lansoprazole-D4	DVE00723	Certificate of Analysis available	Not explicitly stated on product page	Enquire for details
Axios Research	(R)-Lansoprazole-d4	AR-L01149	Certificate of Analysis available	Not explicitly stated on product page	Enquire for details

Note: Pricing information is subject to change and should be obtained directly from the suppliers. "Certificate of Analysis available" indicates that detailed purity and characterization data can be requested from the vendor.

Experimental Protocol: Quantification of (R)-Lansoprazole in Human Plasma using LC-MS/MS with (R)-Lansoprazole-d4 as an Internal Standard

The following is a representative experimental protocol synthesized from established bioanalytical methods for lansoprazole and dexlansoprazole. This method utilizes liquid chromatography-tandem mass spectrometry (LC-MS/MS), a highly sensitive and specific technique for drug quantification in complex biological matrices.

1. Materials and Reagents:

- (R)-Lansoprazole reference standard
- **(R)-Lansoprazole-d4** internal standard (IS)
- Human plasma (with appropriate anticoagulant, e.g., K2EDTA)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Ammonium formate (LC-MS grade)
- Formic acid (LC-MS grade)
- Water (deionized, 18 MΩ·cm)

2. Preparation of Stock and Working Solutions:

- Stock Solutions (1 mg/mL): Accurately weigh and dissolve (R)-Lansoprazole and **(R)-Lansoprazole-d4** in methanol to prepare individual stock solutions.
- Working Standard Solutions: Serially dilute the (R)-Lansoprazole stock solution with 50:50 (v/v) acetonitrile:water to prepare a series of working standard solutions for the calibration curve and quality control (QC) samples.

- Internal Standard Working Solution (100 ng/mL): Dilute the **(R)-Lansoprazole-d4** stock solution with 50:50 (v/v) acetonitrile:water.

3. Sample Preparation (Protein Precipitation):

- To 100 μ L of plasma sample (calibrator, QC, or unknown), add 20 μ L of the internal standard working solution (100 ng/mL).
- Vortex for 10 seconds.
- Add 300 μ L of acetonitrile to precipitate plasma proteins.
- Vortex vigorously for 1 minute.
- Centrifuge at 13,000 rpm for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 μ L of the mobile phase.
- Vortex for 30 seconds and transfer to an autosampler vial for LC-MS/MS analysis.

4. LC-MS/MS Conditions:

- Liquid Chromatography (LC):
 - Column: C18 reverse-phase column (e.g., 50 x 2.1 mm, 1.8 μ m)
 - Mobile Phase A: 0.1% formic acid in water
 - Mobile Phase B: 0.1% formic acid in acetonitrile
 - Gradient: A suitable gradient program to achieve separation of the analyte and IS from matrix components. For example:
 - 0-0.5 min: 20% B
 - 0.5-2.5 min: 20-80% B

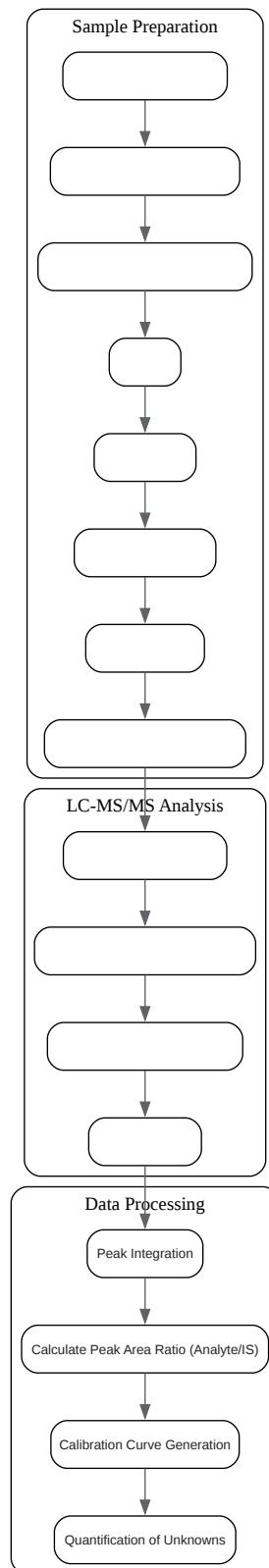
- 2.5-3.0 min: 80% B
- 3.0-3.1 min: 80-20% B
- 3.1-4.0 min: 20% B
 - Flow Rate: 0.4 mL/min
 - Injection Volume: 5 μ L
 - Column Temperature: 40°C
- Tandem Mass Spectrometry (MS/MS):
 - Ionization Mode: Electrospray Ionization (ESI), Positive
 - Scan Type: Multiple Reaction Monitoring (MRM)
 - MRM Transitions:
 - (R)-Lansoprazole: Precursor ion (Q1) m/z 370.1 → Product ion (Q3) m/z 252.1
 - **(R)-Lansoprazole-d4**: Precursor ion (Q1) m/z 374.1 → Product ion (Q3) m/z 256.1
 - Instrument Parameters: Optimize collision energy, declustering potential, and other source parameters for maximum signal intensity.

5. Data Analysis:

- Construct a calibration curve by plotting the peak area ratio of (R)-Lansoprazole to **(R)-Lansoprazole-d4** against the nominal concentration of the calibration standards.
- Use a weighted linear regression (e.g., $1/x^2$) to fit the calibration curve.
- Quantify the concentration of (R)-Lansoprazole in QC and unknown samples by interpolating their peak area ratios from the calibration curve.

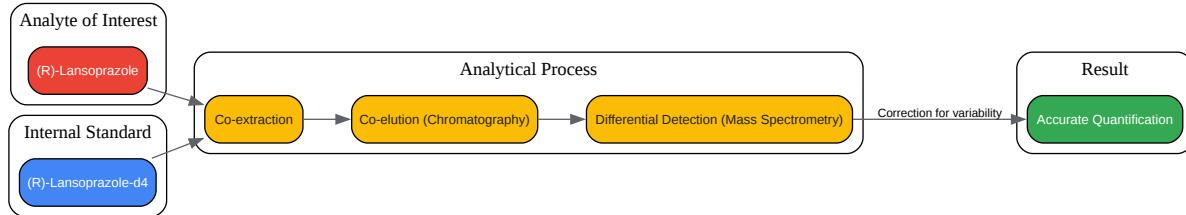
Visualizations

The following diagrams illustrate the experimental workflow for the bioanalytical method described above.



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Caption: Bioanalytical workflow for (R)-Lansoprazole quantification.

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